

Application Notes: Disperse Blue 1 Staining of Polyester Fibers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Blue 1

CAS No.: 2475-45-8

Cat. No.: B124965

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Introduction

Disperse Blue 1 is a non-ionic anthraquinone dye characterized by its low water solubility and vibrant blue color.[1][2] It is primarily utilized for dyeing hydrophobic synthetic fibers, most notably polyester.[2][3][4] Due to the compact and crystalline structure of polyester, which lacks ionic sites for dye interaction, the staining mechanism relies on the diffusion of the small, non-ionic dye molecules into the amorphous regions of the fiber.[5][6] This process is facilitated by high temperatures (typically 120-130°C) and pressure, which swell the fiber structure, allowing the dye molecules to penetrate.[5][7] The dye is held within the fiber matrix by weak intermolecular forces, such as van der Waals forces and hydrophobic bonds.[5][7] A dispersing agent is essential to create a stable and fine aqueous dispersion of the dye, preventing aggregation and ensuring uniform coloration.[7][8]

Applications

Disperse Blue 1 is a key colorant in several industrial and research fields:

- Textile Industry: It is extensively used for dyeing polyester, acetate, nylon, and other synthetic fibers to achieve deep blue shades with good lightfastness.[3][9]
- Polymer and Plastics: The dye's stability makes it suitable for coloring plastics and coatings. [3]
- Research and Development: In materials science, it serves as a model dye for studying the interactions between dyes and synthetic substrates.[3]
- Forensic Science: The analysis of **Disperse Blue 1** extracted from single polyester fibers can be crucial for forensic investigations.[10][11]

Quantitative Data Summary

For researchers requiring quantitative analysis of **Disperse Blue 1** on polyester fibers, the following table summarizes key parameters for dye extraction and analysis using High-Performance Liquid Chromatography (HPLC).

Parameter	Description	Value / Method	Reference
Extraction Solvents	Solvents used to extract the dye from the polyester fiber matrix for analysis.	Chlorobenzene, Methanol, Acetonitrile, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO).[10][11]	[10][11]
Analytical Technique	Primary method for separation and quantification of the extracted dye.	High-Performance Liquid Chromatography (HPLC) with Photodiode Array (PDA) or Mass Spectrometry (MS) detection.[12][13]	[12][13]
Mobile Phase	Solvent system used in HPLC to separate the dye.	A common system is a mixture of acetonitrile and an ammonium acetate solution (e.g., 45:55 v/v).[13]	[13]
Limit of Detection (LOD)	The lowest concentration of an analyte that can be reliably detected.	0.52 ng/mL (in solution).[13]	[13]
Limit of Quantification (LOQ)	The lowest concentration of an analyte that can be determined with acceptable precision.	1.6 ng/mL (in solution).[13]	[13]

Experimental Protocol: High-Temperature Staining of Polyester Fibers

This protocol details a standard high-temperature/high-pressure (HT/HP) method for staining polyester fibers with **Disperse Blue 1**. This method is suitable for achieving excellent dye penetration and colorfastness.

1. Materials and Reagents

- Fibers: Scoured polyester fabric or yarn.
- Dye: **Disperse Blue 1** (C.I. 64500).
- Dispersing Agent: Lignosulfonate-based or similar anionic dispersant.
- Acetic Acid (CH₃COOH): To adjust the pH of the dye bath.
- Sodium Hydroxide (NaOH): For reduction clearing.
- Sodium Hydrosulphite (Na₂S₂O₄): For reduction clearing.
- Non-ionic Detergent: For washing.
- Equipment: High-temperature laboratory dyeing machine or a sealed stainless steel dye pot, heating mantle, magnetic stirrer, pH meter, beakers, graduated cylinders.

2. Pre-Treatment of Polyester Fibers

Before dyeing, it is crucial to remove any impurities, oils, or sizing agents from the polyester fibers.

- Prepare a scouring solution containing 5 g/L non-ionic detergent and 2 g/L sodium carbonate.
- Immerse the polyester material in the solution at a liquor ratio of 50:1 (50 parts liquid to 1 part fiber).
- Heat the bath to 60°C and maintain for 30 minutes.
- Thoroughly rinse the fibers with warm, then cold deionized water.

- Allow the fibers to air dry at room temperature.

3. Dye Bath Preparation

Disperse dyes must be properly dispersed in water to prevent uneven dyeing.

- Weigh the required amount of **Disperse Blue 1** dye (e.g., for a 1% shade on the weight of fiber, use 0.1 g of dye for 10 g of fiber).
- Create a paste by mixing the dye powder with a small amount of a dispersing agent (ratio of dye to dispersing agent is often 1:1) and a little cold water.
- Gradually add this paste to the main dye bath vessel containing the required volume of water while stirring continuously to form a stable dispersion.[7]
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[7] An acidic medium is necessary for the stability of the disperse dye at high temperatures.[6]

4. High-Temperature Staining Procedure

- Place the pre-treated polyester fibers into the dye bath. Ensure the material is fully submerged.
- Seal the dyeing vessel.
- Begin heating the dye bath. Raise the temperature from ambient to 130°C at a rate of approximately 2°C per minute.
- Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation within the fibers.
- After the dyeing cycle, cool the vessel down to 70°C at a rate of 2-3°C per minute.
- Remove the dyed fibers and rinse with warm water.

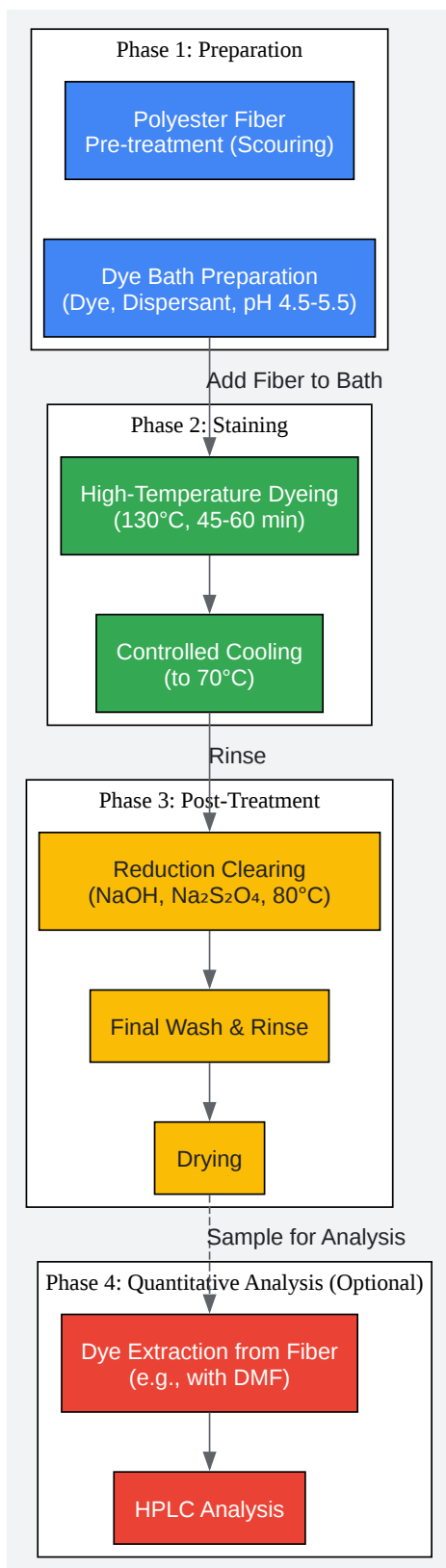
5. Post-Treatment: Reduction Clearing

This step is critical for removing loose dye particles from the fiber surface, which significantly improves wash fastness and prevents color bleeding.

- Prepare a clearing solution containing 2 g/L sodium hydroxide, 2 g/L sodium hydrosulphite, and 1 g/L non-ionic detergent.
- Immerse the rinsed, dyed fibers in this solution.
- Heat the bath to 70-80°C and hold for 15-20 minutes.
- Drain the solution and rinse the fibers thoroughly, first with hot water and then with cold water, until the rinse water is clear.

6. Final Washing and Drying

- Wash the cleared fibers with a 1 g/L solution of non-ionic detergent at 50-60°C for 10 minutes.
- Rinse thoroughly with cold water.
- Squeeze out excess water and allow the stained fibers to air dry.



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Caption: Experimental workflow for **Disperse Blue 1** staining of polyester fibers.

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- To cite this document: BenchChem. [Application Notes: Disperse Blue 1 Staining of Polyester Fibers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b124965/docs#application-notes-disperse-blue-1-staining-of-polyester-fibers\]](https://www.benchchem.com/product/b124965/docs#application-notes-disperse-blue-1-staining-of-polyester-fibers)

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